

Ac-YVAD-CMK: A Technical Guide to Target Specificity and Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ac-YVAD-CMK

Cat. No.: B10768236

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the target specificity of **Ac-YVAD-CMK**, a widely utilized inhibitor in inflammation and cell death research. This document details its mechanism of action, inhibitory profile, and key experimental applications, offering valuable insights for researchers in immunology, oncology, and neurobiology.

Introduction

Ac-YVAD-CMK (N-Acetyl-L-tyrosyl-L-valyl-N'-[(1S)-3-chloro-1-(carboxymethyl)-2-oxopropyl]-L-alaninamide) is a synthetic tetrapeptide that acts as a potent, irreversible inhibitor of caspase-1. [1][2] Its design is based on the preferred cleavage sequence of caspase-1, Tyr-Val-Ala-Asp (YVAD), found in its primary substrate, pro-interleukin-1 β (pro-IL-1 β). [1][2] The chloromethyl ketone (CMK) moiety forms a covalent bond with the active site cysteine of the enzyme, leading to its irreversible inactivation. [3] Due to its high selectivity for caspase-1, **Ac-YVAD-CMK** has become an indispensable tool for investigating the inflammasome signaling pathway, pyroptosis, and the role of inflammatory caspases in various physiological and pathological processes.

Mechanism of Action

Ac-YVAD-CMK functions as a suicide inhibitor. The YVAD tetrapeptide sequence directs the inhibitor to the active site of caspase-1. Upon binding, the chloromethyl ketone group reacts with the cysteine residue in the catalytic site of the enzyme, forming a stable thioether bond.

This covalent modification permanently blocks the enzyme's catalytic activity, preventing it from processing its downstream substrates.

Target Specificity: Quantitative Data

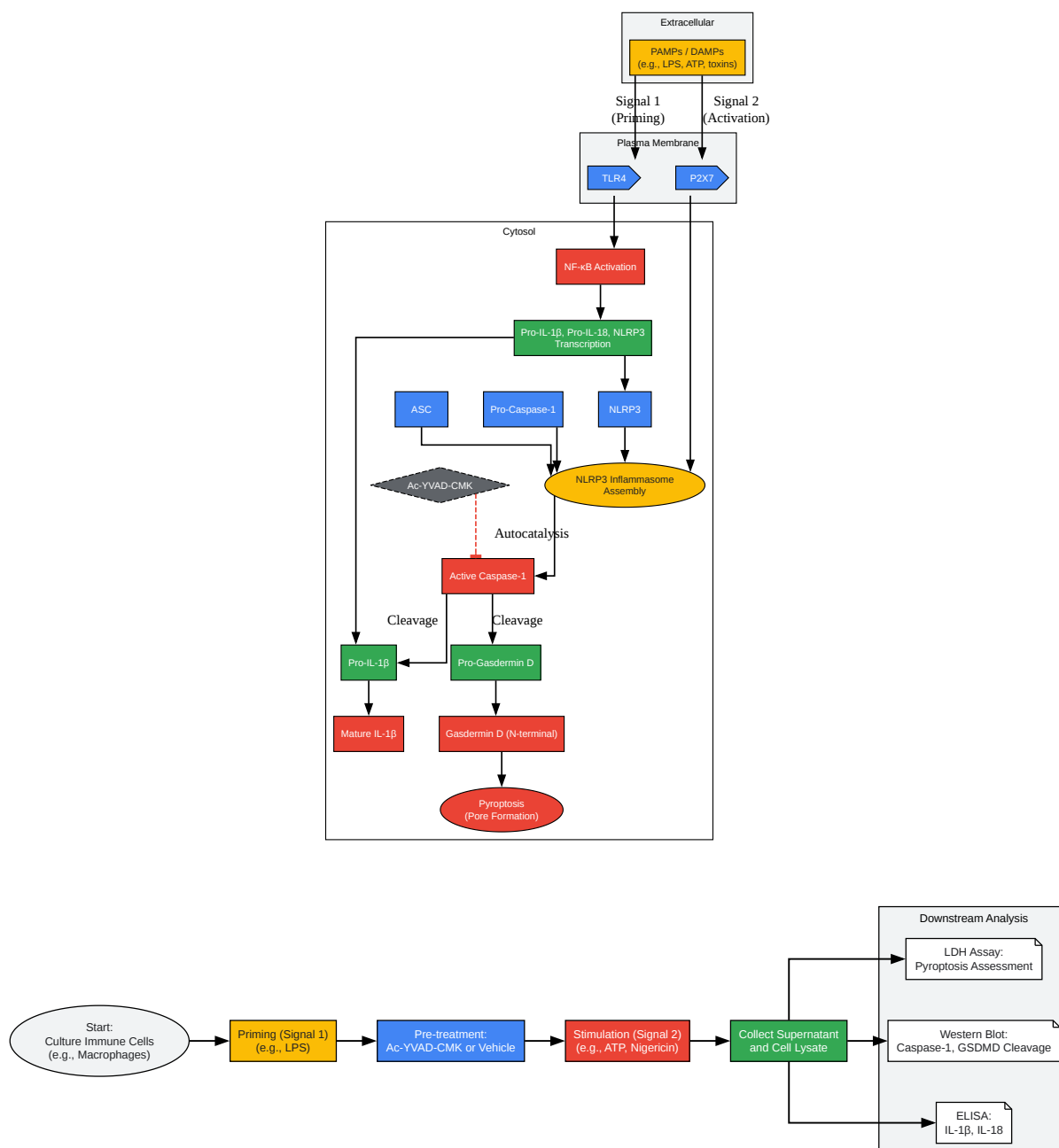
The specificity of a pharmacological inhibitor is paramount for the accurate interpretation of experimental results. **Ac-YVAD-CMK** exhibits a high degree of selectivity for caspase-1 over other caspases, particularly the apoptotic effector caspase-3. This selectivity is crucial for dissecting the distinct roles of inflammatory and apoptotic caspases.

Target Enzyme	Inhibitory Constant (Ki)	IC50	Reference(s)
Caspase-1	0.8 nM	-	[1][4]
Caspase-3	>10,000 nM	-	[4]
Caspase-4	362 nM	-	[4]
Caspase-5	163 nM	-	[4]
TRAIL-induced Apoptosis	-	~50-75 μ M	[5]

Signaling Pathways and Experimental Workflows

The Canonical NLRP3 Inflammasome Pathway

Ac-YVAD-CMK is a cornerstone in the study of the inflammasome, a multiprotein complex that activates caspase-1 in response to a variety of stimuli. The NLRP3 inflammasome is one of the most well-characterized inflammasomes and its activation is a key event in the innate immune response.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. glpbio.com [glpbio.com]
- 2. invivogen.com [invivogen.com]
- 3. Caspase Activity Assay - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- 4. Inhibition of Caspase-1-Like Activity by Ac-Tyr-Val-Ala-Asp-Chloromethyl Ketone Induces Long-Lasting Neuroprotection in Cerebral Ischemia through Apoptosis Reduction and Decrease of Proinflammatory Cytokines - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Interleukin 1 β -converting Enzyme Related Proteases/Caspases Are Involved in TRAIL-induced Apoptosis of Myeloma and Leukemia Cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Ac-YVAD-CMK: A Technical Guide to Target Specificity and Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10768236#understanding-the-target-specificity-of-ac-yvad-cmk]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

